

A Comparative Analysis of Transmembrane Protein 45B (TMEM45B) Across Species

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Compound of Interest

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This guide provides a comprehensive comparative analysis of the Transmembrane Protein 45B (TMEM45B) across various species. The information is intended to facilitate research and development efforts by offering a consolidated overview of TMEM45B's orthologs, expression patterns, subcellular localization, and involvement in key signaling pathways. All quantitative data is summarized in structured tables, and detailed experimental protocols for the cited methodologies are provided.

Orthologs and Physicochemical Properties of TMEM45B

TMEM45B is a multi-pass membrane protein that is conserved across a range of vertebrate species. The following table summarizes the key physicochemical properties of TMEM45B orthologs in human, mouse, frog, zebrafish, and chicken. While orthologs are predicted in many species, detailed experimental data is most readily available for human and mouse.

Species	Gene Symbol	UniProt ID	Amino Acid #	Molecular Weight (kDa)
Homo sapiens (Human)	TMEM45B	Q96B21	275	31.8
Mus musculus (Mouse)	Tmem45b	Q8VCZ2	278	32.4
Xenopus laevis (Frog)	tmem45b	Q6NS09	280	32.0
Danio rerio (Zebrafish)	tmem45b	A0A2R8Q9Y3	277	31.9
Gallus gallus (Chicken)	TMEM45B	A0A3Q2U8U5	276	31.7

Note: Data is compiled from UniProt and GeneCards databases. Molecular weights are theoretical.

Tissue Expression of TMEM45B

The expression of TMEM45B varies across different tissues and species. In humans, TMEM45B shows widespread cytoplasmic expression in most tissues[1][2][3]. In mice, Tmem45b mRNA is highly expressed in the aorta, urinary bladder, and digestive tracts[4]. Notably, within the nervous system, its expression is almost exclusively detected in the dorsal root ganglion (DRG)[4].

The following table provides a semi-quantitative overview of TMEM45B mRNA expression levels in selected human and mouse tissues, based on data from the Human Protein Atlas and other research publications.

Tissue	Human (nTPM)	Mouse (Relative Expression)
Esophagus	High	-
Intestine	High	High
Stomach	Medium	High
Colon	High	High
Urinary Bladder	Medium	High
Aorta	-	High
Dorsal Root Ganglion	-	High
Brain	Low	Low/Undetectable
Spinal Cord	-	Low/Undetectable
Spleen	Medium	-
Lung	Medium	-
Liver	Low	-
Kidney	Low	-

nTPM: normalized Transcripts Per Million. Mouse expression is qualitative based on qRT-PCR data from published studies.

Subcellular Localization

Experimental evidence from studies in human and mouse cell lines indicates that TMEM45B is localized to the membranes of several organelles within the cell.

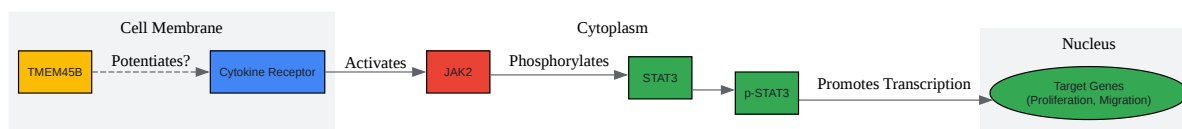
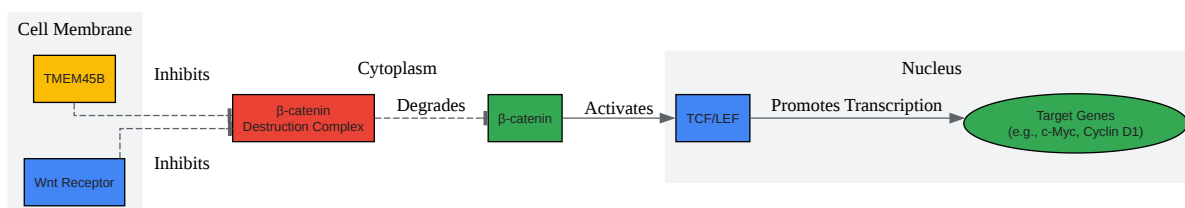
Species	Cell Line/Tissue	Subcellular Localization
Homo sapiens	Various	Golgi apparatus, Endosome membrane, Lysosome membrane[5][6]
Mus musculus	Dorsal Root Ganglion Neurons	trans-Golgi network[4]

Signaling Pathways

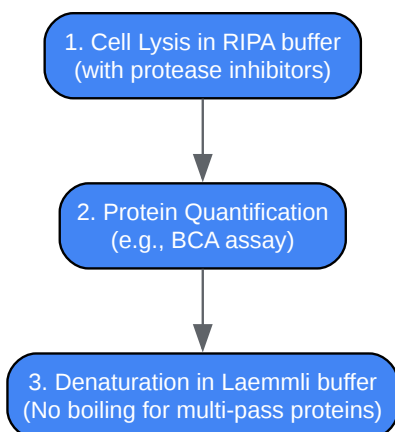
TMEM45B has been implicated in several signaling pathways, primarily in the context of cancer progression and innate immunity.

Wnt/ β -catenin Signaling Pathway

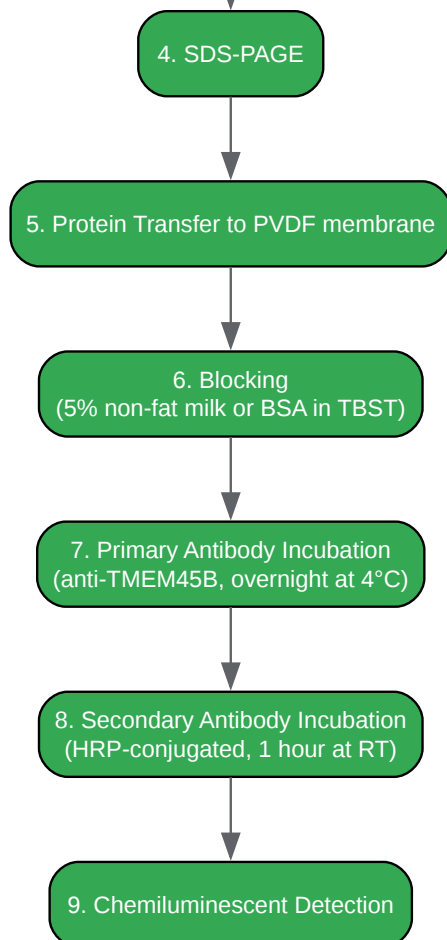
In osteosarcoma, silencing of TMEM45B has been shown to inhibit cell proliferation, migration, and invasion. This effect is mediated, at least in part, through the downregulation of key components of the Wnt/ β -catenin signaling pathway, including β -catenin, cyclin D1, and c-Myc[7][8]. This suggests that TMEM45B may act as a positive regulator of this pathway.



Sample Preparation



Analysis

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